

An In-depth Technical Guide to 1,3-Diisopropylurea

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Compound of Interest

Compound Name: 1,3-Diisopropylurea-d14

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Diisopropylurea (DIU) is a symmetrically disubstituted urea that is frequently encountered in pharmaceutical and chemical research. While not typically a primary molecule of interest, its formation as a byproduct in critical synthetic reactions, particularly in peptide synthesis, necessitates a thorough understanding of its properties for process optimization and impurity control. This technical guide provides a comprehensive overview of the core physicochemical and spectroscopic properties of unlabeled 1,3-diisopropylurea, detailed experimental protocols for its characterization, and a discussion of its primary role in the context of drug development as a process-related impurity.

Physicochemical Properties

1,3-Diisopropylurea is a white crystalline solid at room temperature. Its core properties are summarized in the table below. It is important to note the variability in the reported melting point, which may be attributed to different polymorphic forms or the presence of impurities.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₆ N ₂ O	[1]
Molecular Weight	144.21 g/mol	[1]
Melting Point	134 - 192 °C (range of reported values)	[2]
Boiling Point	~265 °C	[2]
Solubility	Limited solubility in water; soluble in nonpolar to moderately polar organic solvents such as dichloromethane, ethyl acetate, and toluene. Slightly soluble in DMSO, ethanol, and methanol.	[2]
pKa (Predicted)	14.05 ± 0.46	

Spectroscopic Data

The structural elucidation of 1,3-diisopropylurea is supported by various spectroscopic techniques. The key spectral data are summarized below.

Technique	Key Data
¹ H NMR	Spectra available, specific shifts depend on solvent.
¹³ C NMR	Spectra available, specific shifts depend on solvent.
IR (Infrared) Spectroscopy	Key vibrational bands include N-H stretching and bending, and a characteristic C=O (Amide I) stretching vibration.
Mass Spectrometry (MS)	[M+H] ⁺ at m/z 145.1335.

Experimental Protocols

Synthesis of 1,3-Diisopropylurea

Method 1: From Isopropyl Isocyanate and Isopropylamine

This method provides a direct and high-yielding route to 1,3-diisopropylurea.

- Materials: Isopropyl isocyanate, isopropylamine, anhydrous tetrahydrofuran (THF), sodium hydride (optional, as a base).
- Procedure:
 - In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve isopropylamine (1.0 equivalent) in anhydrous THF.
 - If using a base, add sodium hydride (1.0 equivalent) portion-wise at 0 °C.
 - Slowly add isopropyl isocyanate (1.0 equivalent) to the solution at 0 °C with stirring.
 - Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Upon completion, quench the reaction by the slow addition of water.
 - Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
 - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - The crude product can be purified by recrystallization or column chromatography.

Method 2: As a Byproduct of Diisopropylcarbodiimide (DIC) Mediated Coupling

1,3-Diisopropylurea is a common byproduct in peptide synthesis and other reactions utilizing DIC as a coupling agent.

- Context: In a typical peptide coupling reaction, a carboxylic acid is activated by DIC to form an O-acylisourea intermediate, which then reacts with an amine to form an amide bond. Any unreacted O-acylisourea can rearrange or react with water to form 1,3-diisopropylurea.
- General Procedure (Peptide Coupling):
 - Dissolve the N-protected amino acid (1.0 equivalent) and the amine component (or resin-bound amine) in a suitable solvent (e.g., dichloromethane or dimethylformamide).
 - Add DIC (1.0-1.2 equivalents) to the reaction mixture at 0 °C.
 - Allow the reaction to proceed at room temperature for several hours.
 - After the reaction, the 1,3-diisopropylurea byproduct is typically soluble in the reaction solvent and can be partially removed during the workup and purification steps (e.g., filtration, extraction, and chromatography).

Characterization Protocols

Melting Point Determination (Capillary Method)

- Apparatus: Melting point apparatus, capillary tubes (sealed at one end), thermometer.
- Procedure:
 - Finely powder the crystalline 1,3-diisopropylurea sample.
 - Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.^[3]
 - Place the capillary tube in the heating block of the melting point apparatus.^[3]
 - Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point.
 - Decrease the heating rate to 1-2 °C per minute.^[4]

- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.[\[3\]](#)[\[4\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C)

- Apparatus: NMR spectrometer, NMR tubes, deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- Procedure:
 - Dissolve 5-25 mg of 1,3-diisopropylurea in approximately 0.6-0.7 mL of a suitable deuterated solvent in a clean, dry vial.[\[5\]](#)
 - Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean NMR tube to remove any particulate matter.[\[6\]](#)
 - Cap the NMR tube and carefully place it in the NMR spectrometer.
 - Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures.
 - Process the data, including Fourier transformation, phase correction, and baseline correction.
 - Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).[\[5\]](#)

Infrared (IR) Spectroscopy (KBr Pellet Method)

- Apparatus: FT-IR spectrometer, hydraulic press, KBr pellet die set, agate mortar and pestle.
- Procedure:
 - Grind 1-2 mg of 1,3-diisopropylurea with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar and pestle until a fine, homogeneous powder is obtained.[\[7\]](#)
 - Transfer a portion of the powder into the pellet die.

- Place the die under a hydraulic press and apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.^[7]
- Carefully remove the pellet from the die and place it in the sample holder of the FT-IR spectrometer.
- Acquire the IR spectrum, typically in the range of 4000-400 cm^{-1} .

Mass Spectrometry (Electrospray Ionization - ESI)

- Apparatus: Mass spectrometer with an ESI source, syringe pump, suitable solvent (e.g., methanol, acetonitrile with 0.1% formic acid).
- Procedure:
 - Prepare a dilute solution of 1,3-diisopropylurea (typically 1-10 $\mu\text{g/mL}$) in a suitable solvent.^[8]
 - Infuse the sample solution into the ESI source at a constant flow rate using a syringe pump.^[8]
 - Apply a high voltage to the ESI needle to generate an electrospray.^[9]
 - Optimize the source parameters (e.g., capillary voltage, drying gas flow rate, and temperature) to obtain a stable ion signal.
 - Acquire the mass spectrum in the positive ion mode to observe the protonated molecule $[\text{M}+\text{H}]^+$.

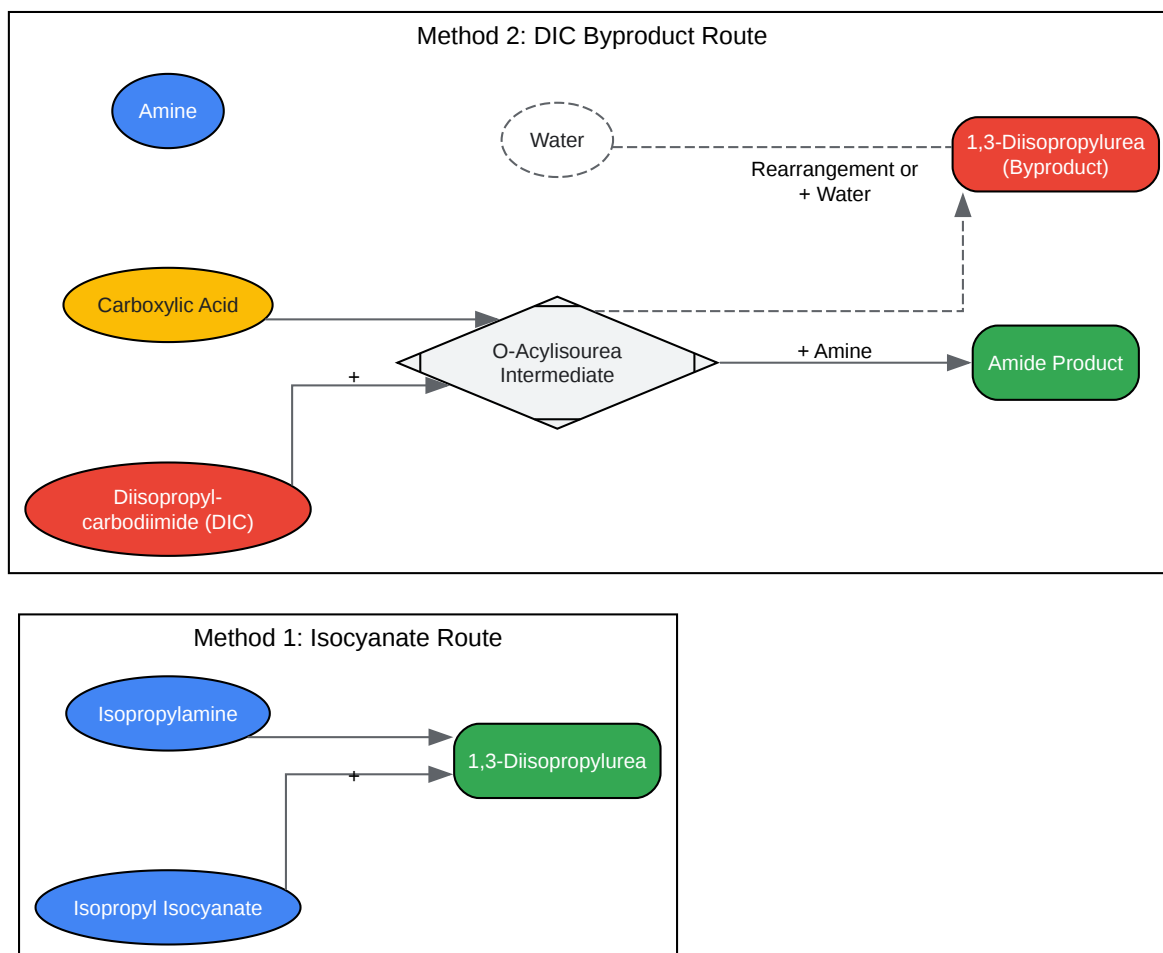
Role in Drug Development: A Process Impurity

1,3-Diisopropylurea's primary significance in drug development, particularly in the synthesis of peptide-based therapeutics, is as a process-related impurity.^[10] Its formation is a direct consequence of using the common and efficient coupling reagent, N,N'-diisopropylcarbodiimide (DIC).

The presence of 1,3-diisopropylurea in a final active pharmaceutical ingredient (API) is undesirable and must be controlled to meet stringent regulatory requirements. Its removal can

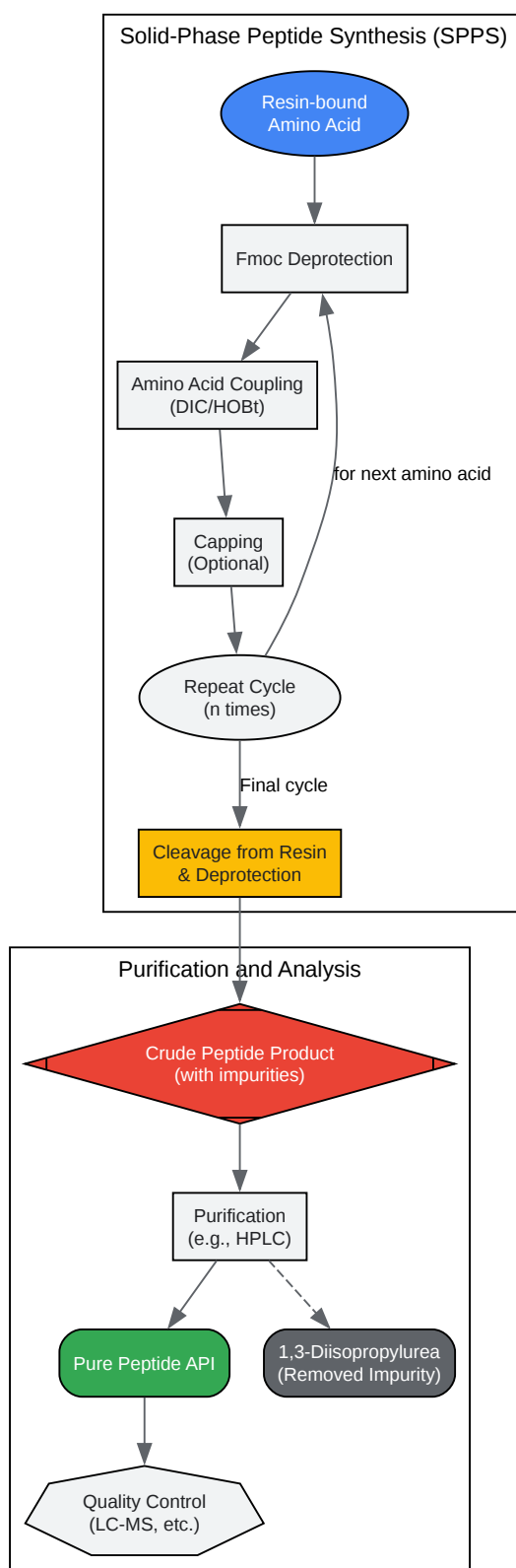
be challenging due to its solubility in many organic solvents used in purification processes. Therefore, analytical methods for its detection and quantification are crucial during process development and quality control.

Visualizations



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Caption: Synthesis pathways for 1,3-Diisopropylurea.



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Caption: Role of 1,3-diisopropylurea in a peptide synthesis workflow.

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References

- [1. prepchem.com](https://prepchem.com) [prepchem.com]
- [2. 1,3-Diisopropylurea | 4128-37-4 | FD22149 | Biosynth](#) [biosynth.com]
- [3. chem.ucalgary.ca](https://chem.ucalgary.ca) [chem.ucalgary.ca]
- [4. Melting Point Determination of Organic Compounds: Chemistry Guide](#) [vedantu.com]
- [5. NMR Sample Preparation | Chemical Instrumentation Facility](#) [cif.iastate.edu]
- [6. NMR Sample Preparation](#) [nmr.chem.umn.edu]
- [7. Infrared spectroscopy - Wikipedia](#) [en.wikipedia.org]
- [8. phys.libretexts.org](https://phys.libretexts.org) [phys.libretexts.org]
- [9. Electrospray ionization - Wikipedia](#) [en.wikipedia.org]
- [10. 1,3-Diisopropylurea | 4128-37-4 | Benchchem](#) [benchchem.com]
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